

Standard Operating Procedure for AES-350 Calibration: Information Not Available

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Compound of Interest

Compound Name: AES-350

Cat. No.: B1665617

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Extensive research has not yielded a standard operating procedure for the calibration of an instrument or system identified as "**AES-350**" within the domains of research, life sciences, or drug development. The search for "**AES-350**" did not return any relevant scientific instrumentation for which a calibration protocol could be detailed.

The information retrieved for "**AES-350**" primarily relates to a Shift By Wire (SBW) II Actuator for Allison 1000/2000 series transmissions, an automotive component. The re-calibration instructions available for this device are specific to its mechanical function within a vehicle and are not applicable to a laboratory or research setting.^[1]^[2]

While the broader field of Atomic Emission Spectrometry (AES) is a well-established analytical technique used in scientific research, and companies like PerkinElmer offer such systems (e.g., ICP-AES), no specific instrument with the model number "**AES-350**" was identified from public documentation.^[3]

Therefore, without specific documentation or identification of the "**AES-350**" as a scientific instrument, the creation of detailed Application Notes and Protocols, including data presentation tables and experimental workflows, is not possible at this time.

It is recommended that researchers, scientists, and drug development professionals seeking to calibrate an "**AES-350**" system consult the original equipment manufacturer (OEM) for specific documentation, manuals, and recommended standard operating procedures. If "**AES-350**" is a component of a larger system or a custom-built instrument, the calibration protocol would be

unique to that specific setup and should be developed in consultation with the system's designers or a qualified metrology and calibration service.

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References

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- 2. pdf.directindustry.com [pdf.directindustry.com]
- 3. PerkinElmer | Science with Purpose [perkinelmer.com]
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